A Technical Guide to Diethyl 1,4-Cyclohexanedicarboxylate for Research Applications

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Compound of Interest

Compound Name:	*Diethyl 1,4-cyclohexanedicarboxylate*
CAS No.:	*72903-27-6*
Cat. No.:	*B1295703*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Diethyl 1,4-cyclohexanedicarboxylate**, a versatile diester utilized in various research and industrial settings. This document details its commercial availability, key chemical properties, and established applications, with a focus on its role as a monomer in polymer synthesis. While its utility as a scaffold in medicinal chemistry is noted, this guide primarily addresses its well-documented applications based on publicly available data.

Commercial Availability and Specifications

Diethyl 1,4-cyclohexanedicarboxylate is readily available from several commercial chemical suppliers. Researchers can procure this compound in various quantities and purities to suit their specific experimental needs. Below is a summary of typical product specifications from prominent suppliers.

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Supplier	Typical Purity	Available Quantities	CAS Number
Sigma-Aldrich	-	1 g	72903-27-6
Chem-Impex	96 - 100% (sum of isomers)	-	72903-27-6
Santa Cruz Biotechnology	-	-	19145-96-1 (trans-isomer)

Note: Sigma-Aldrich provides this product as part of its collection of rare and unique chemicals for early discovery research and does not typically provide analytical data. Buyers are responsible for confirming the product's identity and purity.[1]

Physicochemical Properties

Diethyl 1,4-cyclohexanedicarboxylate is a colorless liquid at room temperature. Its key physicochemical properties are summarized in the table below.

Property	Value
Molecular Formula	$C_{12}H_{20}O_4$
Molecular Weight	228.28 g/mol
Boiling Point	285 - 286 °C
Density	1.049 g/cm³
Refractive Index (n20/D)	1.450 - 1.454

Research Applications

The primary application of **Diethyl 1,4-cyclohexanedicarboxylate** in research and industry is as a monomer for the synthesis of polyesters. Its cyclohexane ring introduces rigidity and thermal stability to the polymer backbone. It is also utilized as a non-phthalate plasticizer, offering a safer alternative to traditional plasticizers in various applications.

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While some sources suggest its potential as a building block in the synthesis of pharmaceuticals, detailed experimental protocols and specific biological activities for compounds directly derived from **Diethyl 1,4-cyclohexanedicarboxylate** are not extensively reported in publicly accessible literature.[2] Its structural motif, however, makes it a point of interest for medicinal chemists in the design of novel molecular scaffolds.

Experimental Protocol: Synthesis of a Polyester via Melt Polycondensation

The following is a representative experimental protocol for the synthesis of a polyester using **Diethyl 1,4-cyclohexanedicarboxylate** and a diol via melt polycondensation. This method is a common technique for producing high-molecular-weight polyesters.

Materials:

- **Diethyl 1,4-cyclohexanedicarboxylate**
- 1,4-Butanediol (or other suitable diol)
- Titanium(IV) butoxide (catalyst)
- Nitrogen gas (inert atmosphere)
- Reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and a condenser for distillation.

Procedure:

- Charging the Reactor: The reaction vessel is charged with equimolar amounts of **Diethyl 1,4-cyclohexanedicarboxylate** and 1,4-butanediol.
- Catalyst Addition: A catalytic amount of titanium(IV) butoxide (typically 50-200 ppm relative to the weight of the monomers) is added to the reaction mixture.
- Esterification (First Stage): The mixture is heated to a temperature of 180-220°C under a slow stream of nitrogen. The reaction is carried out with continuous stirring. During this stage, ethanol is eliminated as a byproduct of the transesterification reaction and is collected

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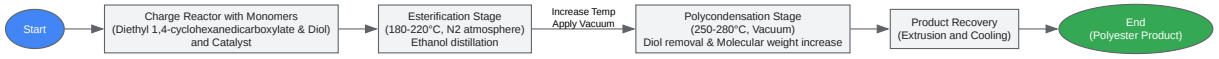
through the distillation condenser. This stage is typically continued for 2-4 hours or until the theoretical amount of ethanol has been collected.

- Polycondensation (Second Stage): The temperature is gradually increased to 250-280°C, and a vacuum is slowly applied (reducing the pressure to <1 mmHg). This stage facilitates the removal of excess diol and promotes the chain-growth of the polymer, thereby increasing its molecular weight. The reaction is continued under these conditions for another 3-5 hours, or until the desired viscosity of the polymer melt is achieved.

- Product Recovery: The resulting polyester is then extruded from the reactor under nitrogen pressure and allowed to cool. The polymer can then be pelletized for further processing and characterization.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the polyester synthesis described in the experimental protocol.



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Workflow for Polyester Synthesis via Melt Polycondensation.

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References

- 1. DIETHYL 1,4-CYCLOHEXANEDICARBOXYLATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]

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